

Succinonitrile d4 handling and safety protocols

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Compound Focus: Succinonitrile-d4

CAS No.: 23923-29-7

Cat. No.: S1938142

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Physical and Chemical Properties

The table below summarizes the key physical properties of Succinonitrile, which are expected to be very similar to those of **Succinonitrile-d4** [1] [2] [3].

| Property | Value |
|-------------------|---|
| Molecular Formula | $C_4H_4N_2$ ($C_4D_4N_2$ for -d4) [4] [3] |
| Molecular Weight | 80.09 g/mol (84.11 g/mol for -d4) [4] [3] |
| Appearance | Colorless to light brown crystals or waxy solid [1] [2] [5] |
| Melting Point | 49 - 56 °C (for -d4) / 50 - 54 °C [1] [2] [3] |
| Boiling Point | 268.5 ± 13.0 °C at 760 mmHg [3] [5] |
| Flash Point | 113 - 141 °C (closed cup) [2] [3] [5] |
| Water Solubility | Slightly soluble (50-100 mg/mL at 21°C) [3] [5] |
| Density | ~1.0 g/cm ³ [3] |
| Vapor Density | 2.1 (Heavier than air) [5] |

Hazards Identification

Succinonitrile is highly toxic and poses several health risks. The table below outlines its hazard classification [1] [2] [3].

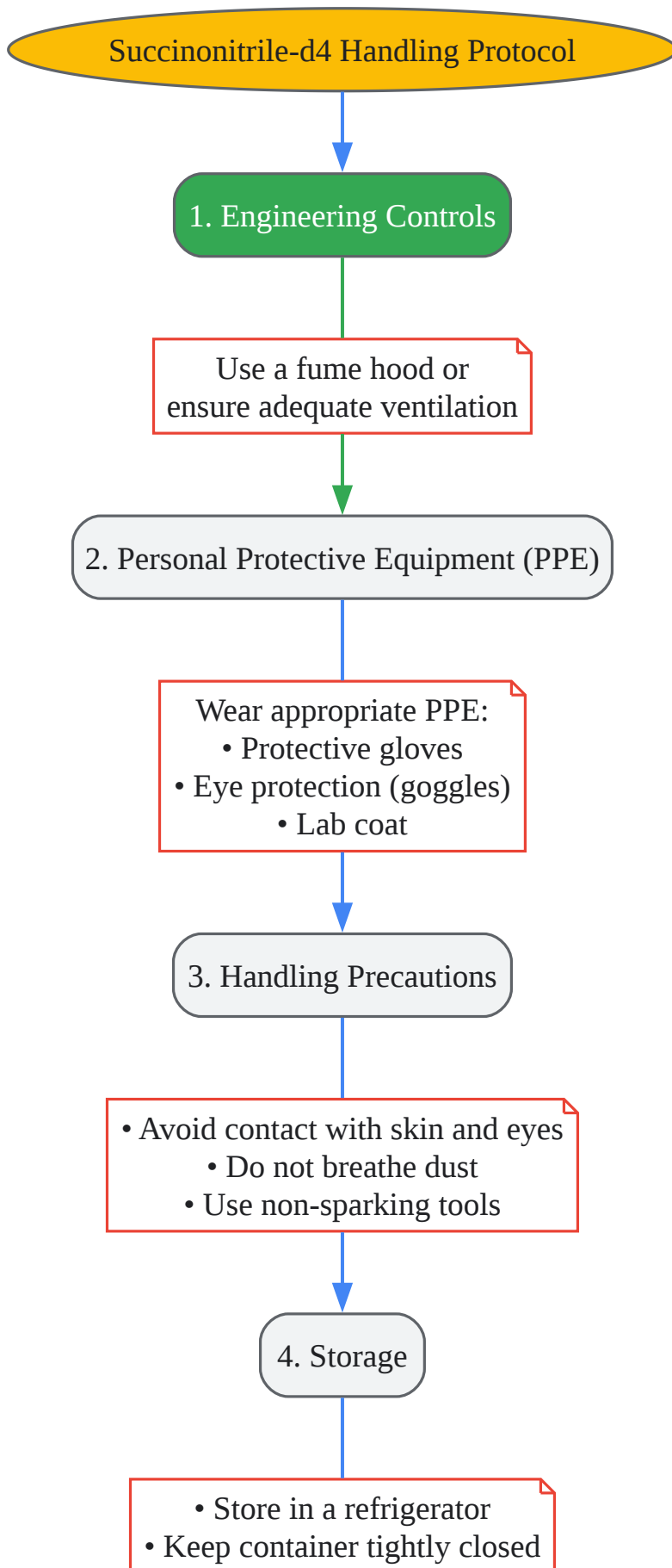
| Hazard Aspect | Classification |
|-----------------|-----------------|
| GHS Signal Word | Warning [1] [3] |

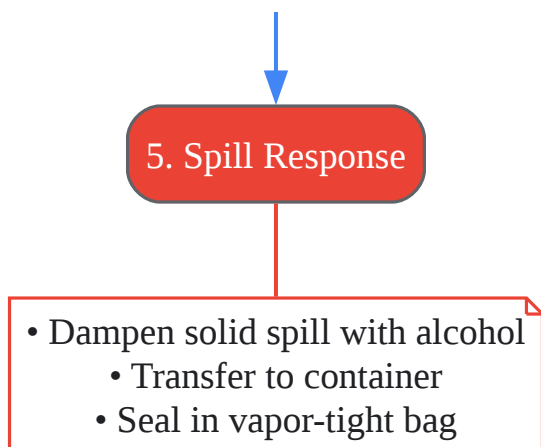
| **GHS Hazard Statements** | H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation [1] [3] | | **Target Organs** | Eyes, skin, respiratory system, central nervous system, cardiovascular system [5] |

Symptoms of Exposure: Exposure can cause irritation to the eyes, skin, and respiratory system. Systemic effects may include headache, dizziness, weakness, confusion, convulsions, blurred vision, difficulty breathing, abdominal pain, nausea, and vomiting [5].

Safe Handling Procedures

The following diagram illustrates the key steps for safely handling **Succinonitrile-d4** in the laboratory:





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Reactivity and Incompatibilities: Succinonitrile is **incompatible with strong acids, strong bases, and strong oxidizing agents** (e.g., peroxides). It can react violently with strong oxidizing acids and is hydrolyzed exothermically in both aqueous acid and base to give carboxylic acids [5].

First Aid and Emergency Measures

If exposure occurs, take the following measures and seek immediate medical attention [5]:

- **Inhalation:** Move person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration.
- **Skin Contact:** Immediately remove contaminated clothing and flush affected skin with plenty of water and soap.
- **Eye Contact:** Immediately flush eyes with copious amounts of water or normal saline for at least 20-30 minutes. Hold eyelids apart to ensure complete irrigation.
- **Ingestion: Do NOT induce vomiting.** If the victim is conscious, give 1-2 glasses of water to dilute. Never give anything by mouth to an unconscious person.

Frequently Asked Questions (FAQs)

Q1: What is the main difference between Succinonitrile and Succinonitrile-d4? Succinonitrile-d4 is the isotopically labeled form where the four hydrogen atoms are replaced by deuterium (a heavier isotope of hydrogen) [4]. This makes it useful as an internal standard in analytical techniques like mass spectrometry but does not significantly alter its fundamental chemical reactivity or toxicity.

Q2: How should I store this chemical? It is recommended to store **Succinonitrile-d4** in a refrigerator to maintain its stability [1] [5]. The container should always be kept tightly closed.

Q3: What is the proper way to clean up a spill? For small spills, dampen the solid material with isopropyl alcohol (IPA) to suppress dust. Carefully transfer the dampened material to a suitable, labeled container. Wipe the area with absorbent paper dampened with IPA and seal all contaminated materials (including gloves) in a vapor-tight plastic bag for disposal. Solvent-wash all contaminated surfaces with IPA, followed by washing with a strong soap and water solution [5].

Critical Information Note

The search results provide detailed safety information for **Succinonitrile (CAS 110-61-2)**, which is directly applicable to the deuterated form. However, to ensure absolute accuracy in your laboratory, you must:

- **Consult the Safety Data Sheet (SDS):** Always obtain and follow the most recent SDS for the specific batch of **Succinonitrile-d4 (CAS 23923-29-7)** that you have purchased from your supplier (e.g., Sigma-Aldrich, Merck) [1] [2] [6].
- **Follow Institutional Protocols:** Adhere to all safety rules and standard operating procedures established by your organization.

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References

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